

Application Notes and Protocols: Cationomycin as a Coccidiostat in Veterinary Medicine

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Compound of Interest

Compound Name: **Cationomycin**

Cat. No.: **B15568434**

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A comprehensive review of available scientific literature and veterinary medical resources did not yield any specific information on a compound named "**cationomycin**" for use as a coccidiostat in veterinary medicine. The term does not appear in established veterinary parasitology literature or drug databases. It is possible that "**cationomycin**" may be a trade name, a research chemical not yet widely documented, or a less common term for an existing class of compounds.

Coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the phylum Apicomplexa, is a significant concern in livestock, particularly poultry.[1][2][3] The control of this disease heavily relies on the use of anticoccidial drugs, broadly classified as coccidiostats (which inhibit parasite replication) and coccidiocidals (which kill the parasite).[3] These drugs are often administered in feed to prevent outbreaks and maintain animal health and productivity.[3]

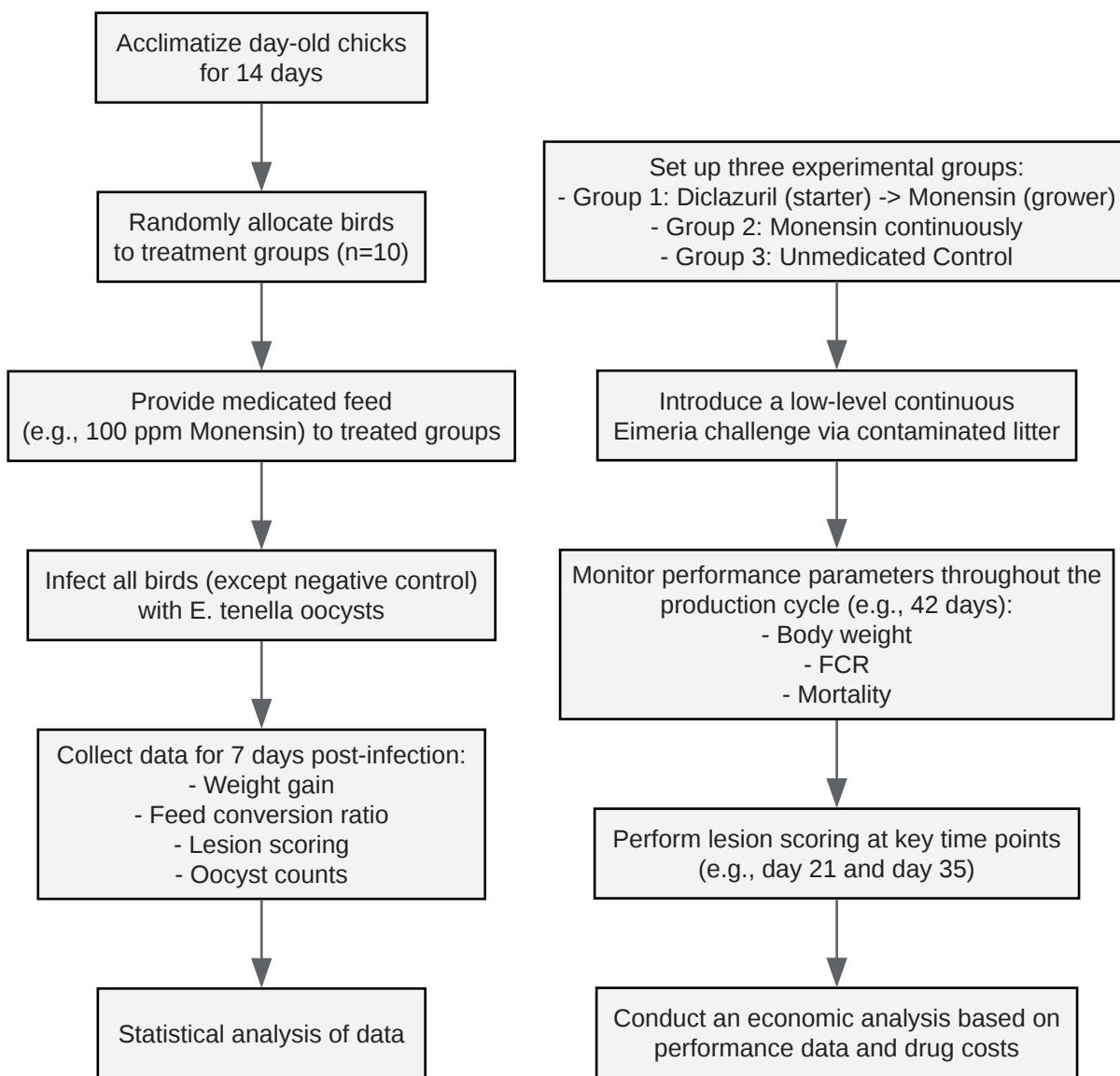
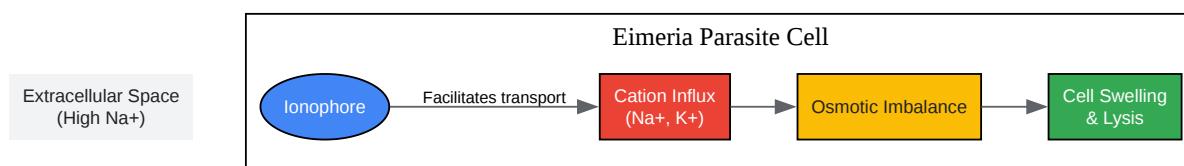
Given the absence of data on "**cationomycin**," this document will provide detailed application notes and protocols for a representative and widely used class of coccidiostats, the ionophores, and a common synthetic anticoccidial, to serve as a practical guide for researchers, scientists, and drug development professionals.

Ionophore Coccidiostats: A Profile of Monensin

Ionophores, such as monensin, narasin, and salinomycin, are a major class of anticoccidial drugs used in veterinary medicine. They are fermentation products of *Streptomyces* species.

Mechanism of Action

Ionophores are lipid-soluble molecules that can transport ions across cell membranes. Their primary mechanism of action involves disrupting the ion gradients across the parasite's cell membrane, particularly of sodium (Na⁺) and potassium (K⁺). This influx of cations leads to an osmotic imbalance, causing the parasite to swell and ultimately die.



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References

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- 3. Coccidiostats and Poultry: A Comprehensive Review and Current Legislation - PMC [pmc.ncbi.nlm.nih.gov]
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